

Physical and chemical properties of 2-Bromoisonicotinohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromoisonicotinohydrazide

Cat. No.: B1267980

[Get Quote](#)

A Comprehensive Technical Guide to 2-Bromoisonicotinohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **2-Bromoisonicotinohydrazide**. It includes key quantitative data, detailed experimental protocols for its synthesis and potential biological evaluation, and conceptual diagrams to illustrate relevant processes.

Core Properties of 2-Bromoisonicotinohydrazide

2-Bromoisonicotinohydrazide, also known as 2-Bromo-isonicotinic acid hydrazide, is a heterocyclic organic compound.^[1] Its structure, featuring a pyridine ring substituted with a bromine atom and a hydrazide group, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.^[1]

Physical and Chemical Data Summary

The fundamental physicochemical properties of **2-Bromoisonicotinohydrazide** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ BrN ₃ O	[2][3][4]
Molecular Weight	216.04 g/mol	[2][3][4]
CAS Number	29849-15-8	[2][3][5]
Appearance	Solid	
SMILES String	<chem>NNC(=O)c1ccnc(Br)c1</chem>	[2][4]
InChI Key	MVSAMJDHWXHUNN-UHFFFAOYSA-N	[4]
Topological Polar Surface Area (TPSA)	68.01 Å ²	[2]
LogP	0.4476	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	1	[2]
Storage Conditions	Sealed in dry, 2-8°C	[3]

Spectral Data

Characterization of **2-Bromoisonicotinohydrazide** is typically achieved through standard spectroscopic methods. While specific spectra are proprietary to individual suppliers, the following techniques are essential for structure confirmation and purity assessment:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are used to confirm the proton and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: IR analysis helps in identifying characteristic functional groups, such as the C=O (carbonyl) of the hydrazide and the N-H stretches.[6][7]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[6]

Researchers can find spectral information for various compounds in databases like PubChem, which aggregates data from sources including SpectraBase and the Human Metabolome Database (HMDB).[8]

Experimental Protocols

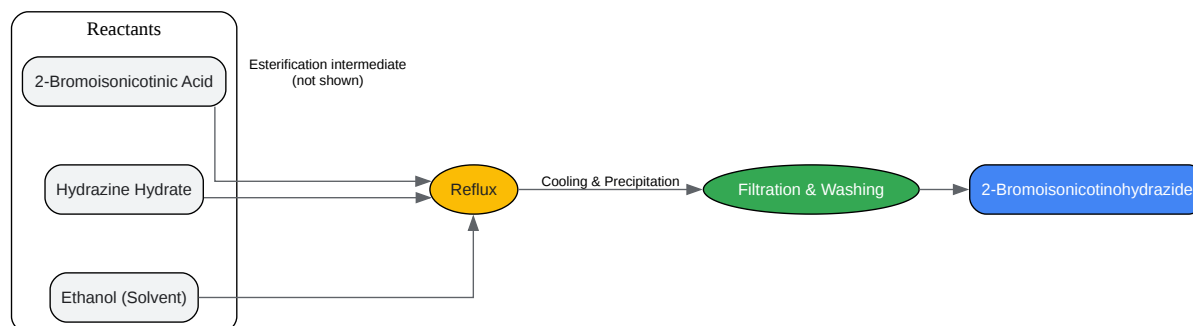
This section details the methodologies for the synthesis and potential biological evaluation of **2-Bromoisonicotinohydrazide**.

Synthesis of 2-Bromoisonicotinohydrazide

The most common route for synthesizing **2-Bromoisonicotinohydrazide** is through the reaction of 2-bromoisonicotinic acid with hydrazine.[1]

Protocol:

- **Esterification:** 2-Bromoisonicotinic acid is first converted to its corresponding ester (e.g., methyl 2-bromoisonicotinate) by reacting it with an alcohol (e.g., methanol) in the presence of an acid catalyst (e.g., sulfuric acid) under reflux.
- **Hydrazinolysis:** The resulting ester is then reacted with hydrazine hydrate, typically in an alcoholic solvent like ethanol.
- **Reaction Conditions:** The mixture is heated under reflux for several hours.
- **Isolation:** Upon cooling, the product, **2-Bromoisonicotinohydrazide**, often precipitates out of the solution.
- **Purification:** The crude product is collected by filtration, washed with a cold solvent (e.g., ethanol or water), and can be further purified by recrystallization to yield the final, pure compound.[7]



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **2-Bromoisonicotinohydrazide**.

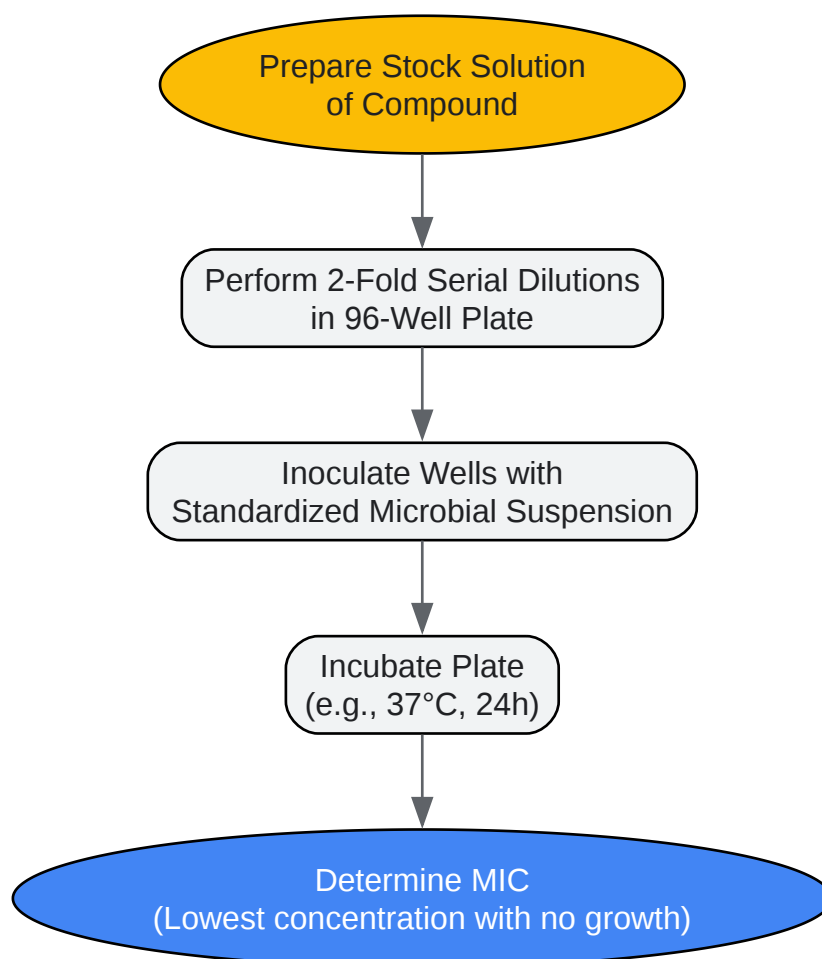
Protocol for Antimicrobial Activity Screening

Derivatives of isonicotinic acid hydrazide are well-known for their antimicrobial properties.[9] [10] A standard method to evaluate the potential antimicrobial activity of **2-Bromoisonicotinohydrazide** is the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Protocol:

- Preparation of Stock Solution: Dissolve a known weight of **2-Bromoisonicotinohydrazide** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Serial Dilution: Perform a two-fold serial dilution of the stock solution in a 96-well microtiter plate using appropriate microbial growth broth (e.g., Mueller-Hinton Broth).
- Inoculation: Add a standardized suspension of the test microorganism (e.g., Staphylococcus aureus, Escherichia coli) to each well.

- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plate at a suitable temperature (e.g., 37°C) for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.



[Click to download full resolution via product page](#)

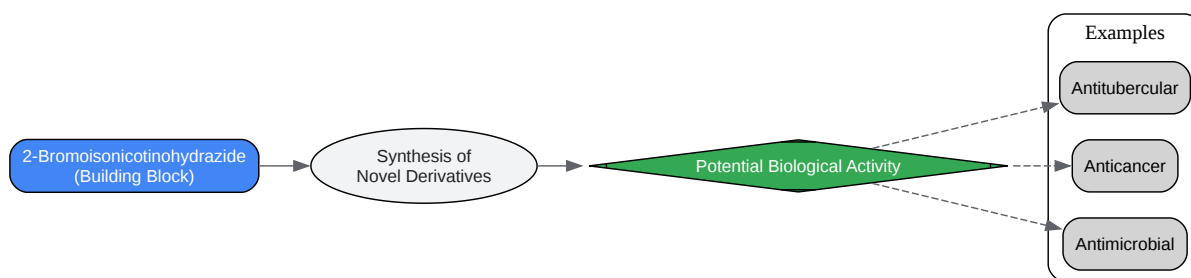
Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Biological Activity and Applications

The core structure of **2-Bromoisonicotinohydrazide** is related to isoniazid, a frontline antitubercular drug. Hydrazide-hydrazones and related derivatives often exhibit a wide

spectrum of biological activities, including antibacterial, antifungal, and anticancer properties.[7] [9] The activity is often attributed to the N-acylhydrazone group, which can chelate metal ions or interfere with essential cellular processes in pathogens.

While specific signaling pathways for **2-Bromoisonicotinohydrazide** are not extensively documented, its structural similarity to other nicotinic acid derivatives suggests potential as a scaffold for developing new therapeutic agents.[9] Its primary role is as a building block in organic synthesis to create more elaborate molecules for drug discovery and functional materials development.[1]



[Click to download full resolution via product page](#)

Caption: Role as a precursor for compounds with potential bioactivity.

Safety and Handling

2-Bromoisonicotinohydrazide is classified as an acute toxicant if swallowed (Acute Tox. 4 Oral) and can cause skin, eye, and respiratory irritation.[3][11]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][11]
- Precautionary Measures: Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Use in a well-ventilated area or fume hood. [1]

- Storage Class: It is classified under storage class 11 for combustible solids.

Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ontosight.ai [ontosight.ai]
- 2. chemscene.com [chemscene.com]
- 3. 29849-15-8|2-Bromoisonicotinohydrazide|BLD Pharm [bldpharm.com]
- 4. 2-Bromoisonicotinohydrazide - Amerigo Scientific [amerigoscientific.com]
- 5. parchem.com [parchem.com]
- 6. m.youtube.com [m.youtube.com]
- 7. researchgate.net [researchgate.net]
- 8. Spectral Information - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Synthesis and biological activities of some new isonicotinic acid 2-(2-hydroxy-8-substituted-tricyclo[7.3.1.0(2.7)]tridec-13-ylidene)-hydrazides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. 29849-15-8|2-Bromoisonicotinohydrazide| Ambeed [ambeed.com]
- To cite this document: BenchChem. [Physical and chemical properties of 2-Bromoisonicotinohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267980#physical-and-chemical-properties-of-2-bromoisonicotinohydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com